

CAY10526: A Technical Guide to its Mechanism of Apoptosis Induction

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Compound of Interest

Compound Name: CAY10526

Cat. No.: B15602551

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Abstract

CAY10526 is a potent and selective inhibitor of microsomal prostaglandin E2 synthase-1 (mPGES-1), a key enzyme in the production of prostaglandin E2 (PGE2). Elevated levels of PGE2 are associated with the pathogenesis of various cancers, promoting cell proliferation, survival, and angiogenesis while suppressing anti-tumor immunity. **CAY10526** has emerged as a valuable tool for investigating the role of mPGES-1 in cancer biology and as a potential therapeutic agent. This technical guide provides an in-depth overview of the molecular mechanisms by which **CAY10526** induces apoptosis in cancer cells, supported by quantitative data and detailed experimental protocols.

Core Mechanism of Action

CAY10526 exerts its pro-apoptotic effects by selectively inhibiting mPGES-1, leading to a significant reduction in PGE2 synthesis.^[1] This disruption of the PGE2 signaling axis triggers a cascade of intracellular events that ultimately culminate in programmed cell death. The specific signaling pathways activated by **CAY10526** appear to be context-dependent, varying with the cancer cell type.

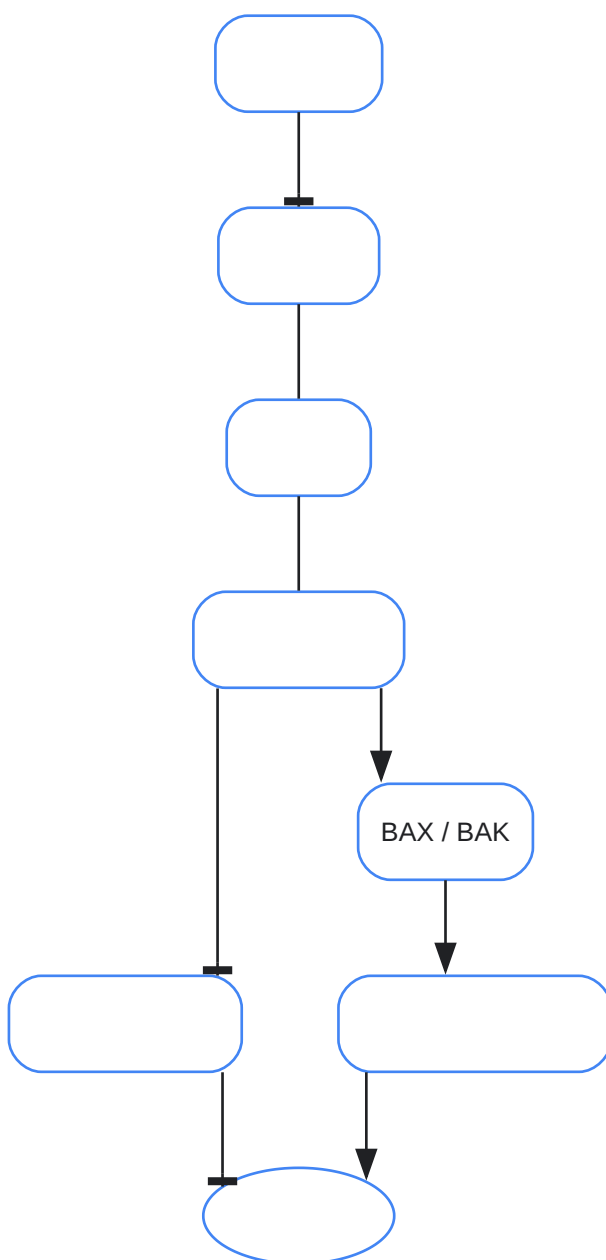
Signaling Pathways in CAY10526-Induced Apoptosis

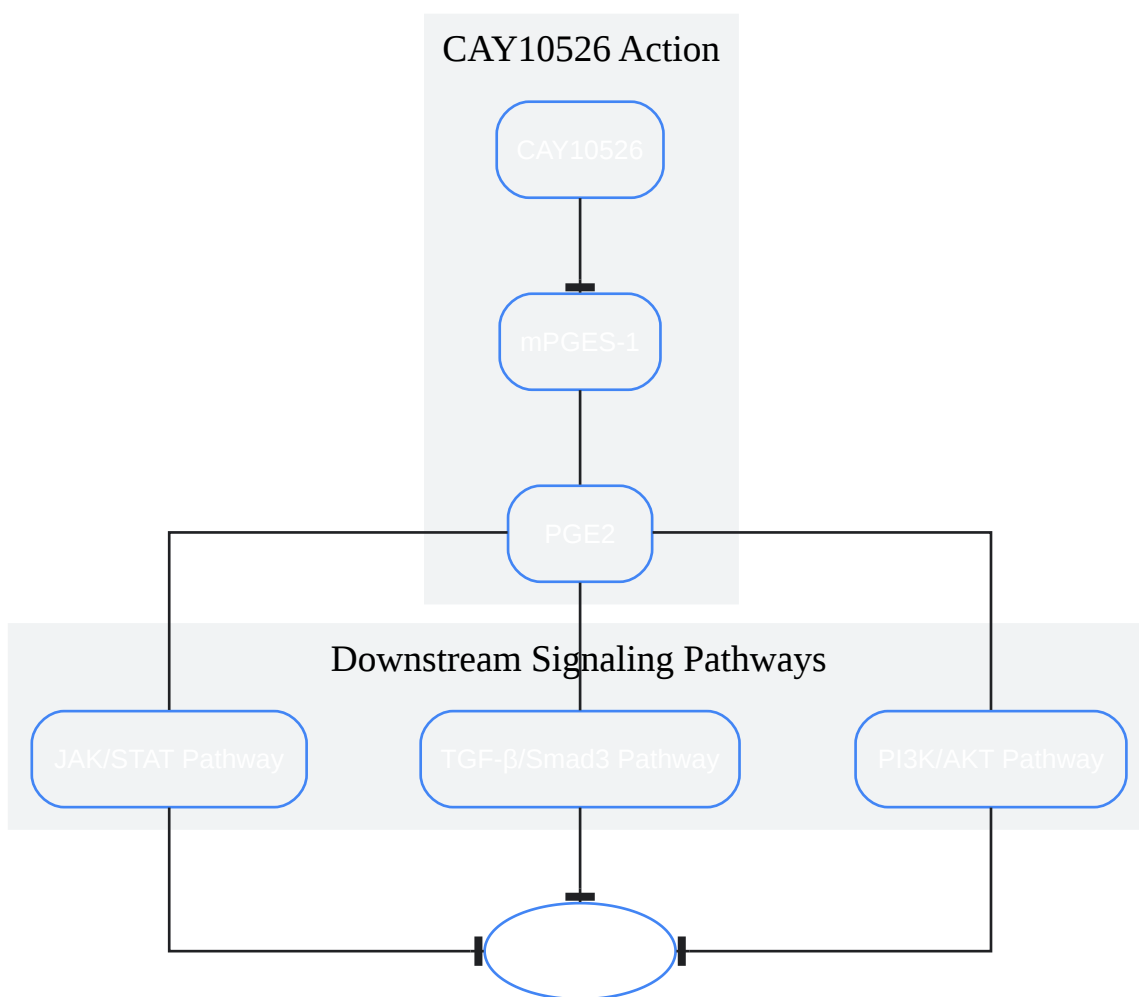
YB-1 Signaling Pathway in Melanoma

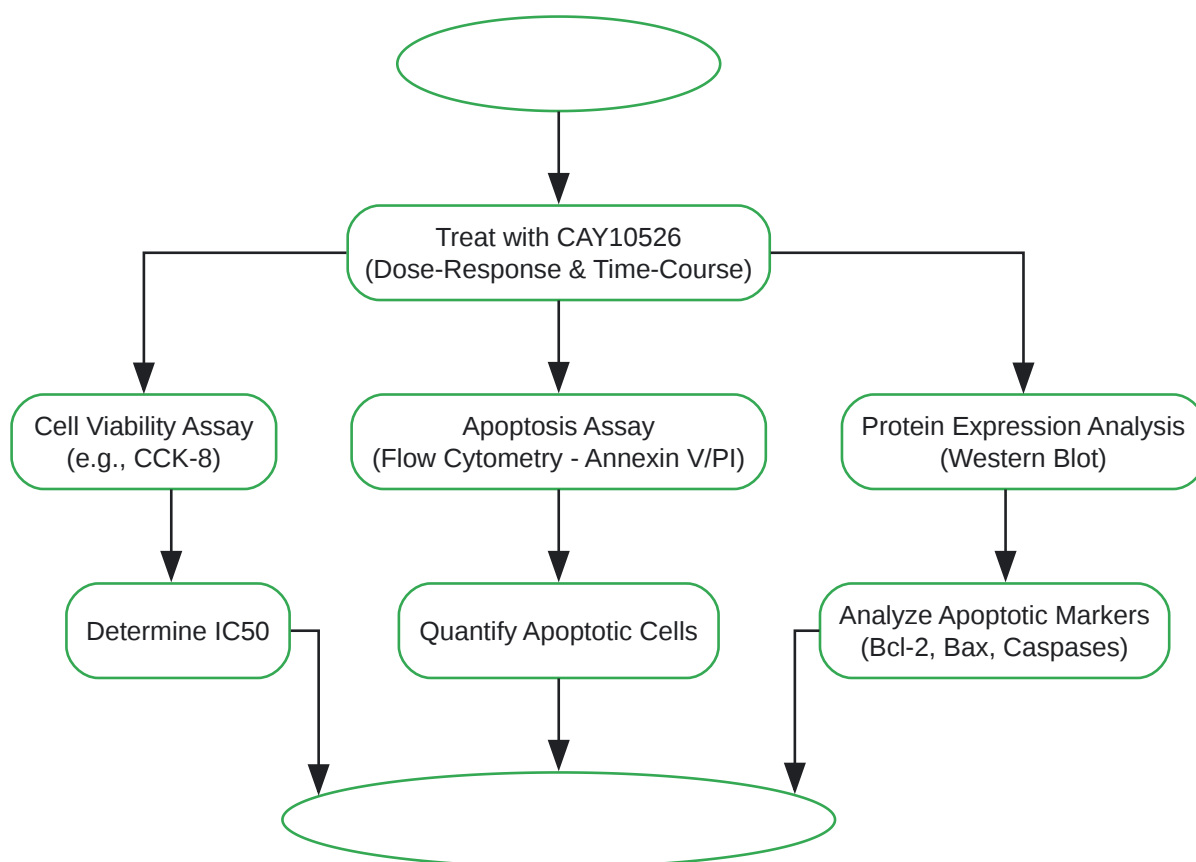
In human melanoma cell lines, such as A375 and SB2, **CAY10526**-induced apoptosis is mediated through the inhibition of the Y-box binding protein 1 (YB-1) signaling pathway.^[2] YB-1 is an oncoprotein that plays a crucial role in cell proliferation and survival.

Key Molecular Events:

- **Downregulation of Anti-Apoptotic Proteins:** Treatment with **CAY10526** leads to a decrease in the expression of the anti-apoptotic proteins BCL-2 and BCL-XL.^[2]
- **Upregulation of Pro-Apoptotic Proteins:** Concurrently, there is an increase in the expression of the pro-apoptotic proteins BAX and BAK.^[2]
- **Caspase Activation:** The shift in the BCL-2 family protein balance towards apoptosis results in the activation of executioner caspases, evidenced by an increase in cleaved caspase-3 levels.^[2]
- **Cell Cycle Regulation:** **CAY10526** also influences cell cycle regulatory proteins, causing a reduction in cyclin B1 and an increase in the expression of the cyclin-dependent kinase inhibitor p21.







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References

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- 2. Microsomal PGE2 synthase-1 regulates melanoma cell survival and associates with melanoma disease progression - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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